

CP-640186 Hydrochloride: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: CP-640186 hydrochloride

Cat. No.: B1669549

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Introduction

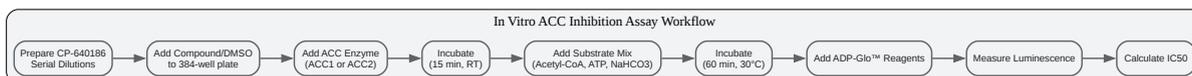
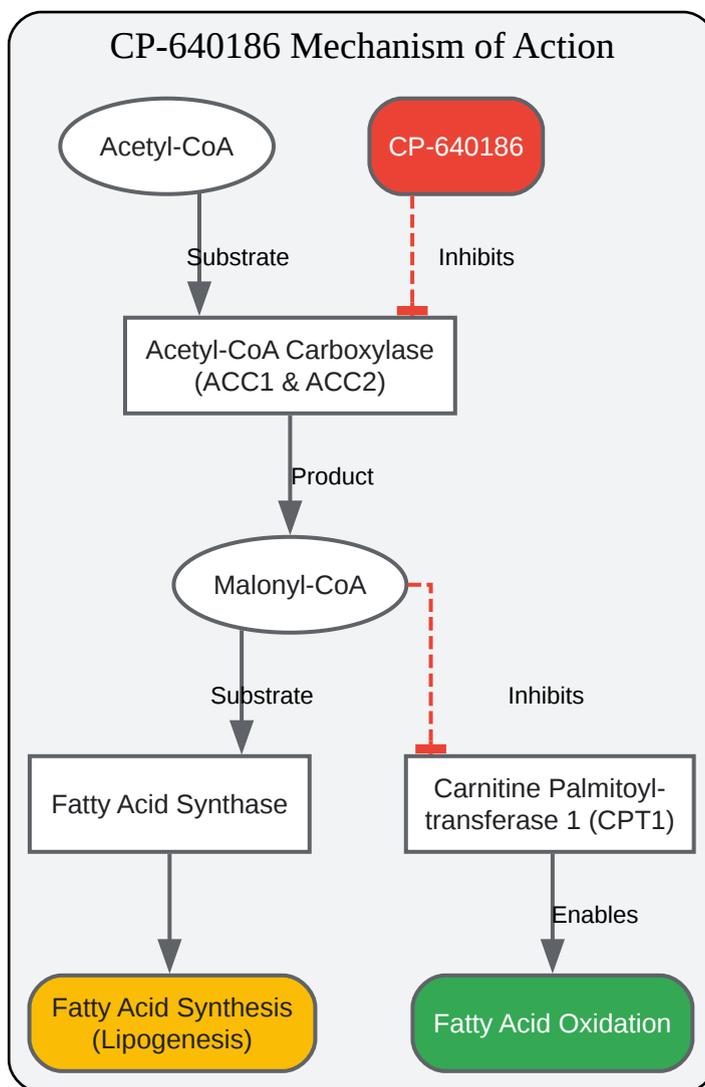
CP-640186 hydrochloride is a potent, cell-permeable, and orally active allosteric inhibitor of both isoforms of acetyl-CoA carboxylase (ACC), ACC1 and ACC2.[1][2] ACC is a critical enzyme in the regulation of fatty acid metabolism, catalyzing the formation of malonyl-CoA. By inhibiting ACC, CP-640186 effectively blocks de novo lipogenesis (fatty acid synthesis) and stimulates fatty acid oxidation. This dual action makes it a valuable research tool for investigating metabolic disorders such as obesity, type 2 diabetes, and non-alcoholic fatty liver disease (NAFLD), as well as other conditions where fatty acid metabolism is dysregulated, including certain cancers and viral infections.[3][4]

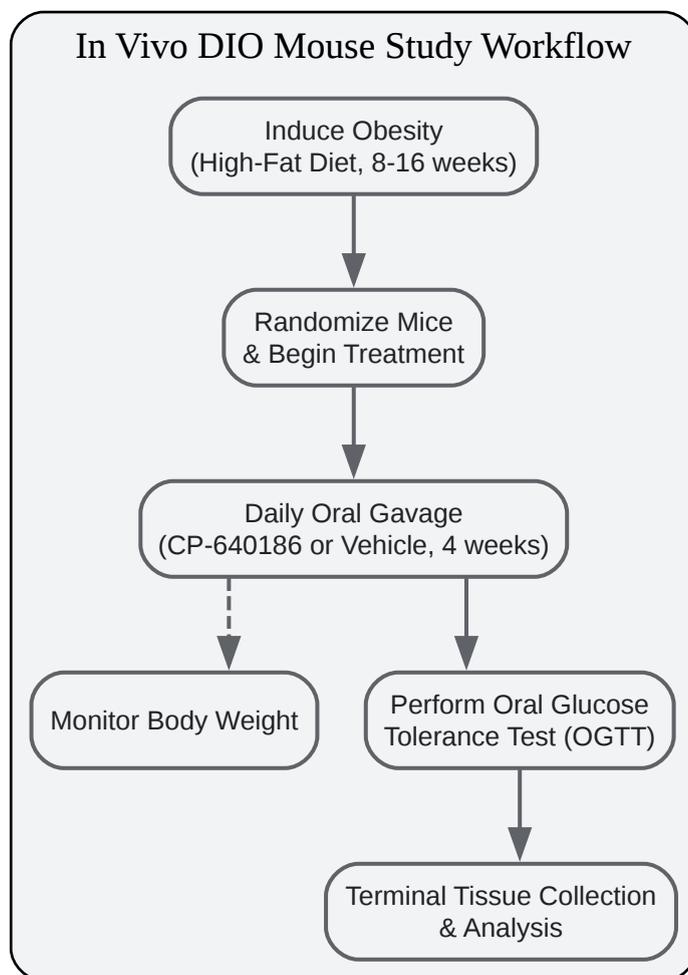
This document provides detailed application notes and experimental protocols for the use of **CP-640186 hydrochloride** in various research contexts.

Mechanism of Action

CP-640186 binds to the carboxyltransferase (CT) domain of ACC, at the dimer interface, preventing the enzyme from catalyzing the carboxylation of acetyl-CoA to malonyl-CoA.[1][5] This inhibition is reversible and non-competitive with respect to acetyl-CoA, ATP, citrate, and bicarbonate.[1][6] The reduction in malonyl-CoA levels has two major downstream effects:

- **Inhibition of Fatty Acid Synthesis:** Malonyl-CoA is the primary building block for the synthesis of new fatty acids. By decreasing its availability, CP-640186 potently inhibits de novo lipogenesis.
- **Stimulation of Fatty Acid Oxidation:** Malonyl-CoA is a potent inhibitor of carnitine palmitoyltransferase 1 (CPT1), the enzyme that transports long-chain fatty acids into the mitochondria for oxidation. By reducing malonyl-CoA levels, CP-640186 relieves the inhibition of CPT1, leading to an increase in fatty acid oxidation.





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References

- 1. Study of In Vivo Glucose Metabolism in High-fat Diet-fed Mice Using Oral Glucose Tolerance Test (OGTT) and Insulin Tolerance Test (ITT) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Oral Glucose Tolerance Test in Mouse [[protocols.io](https://www.protocols.io/)]
- 3. static.igem.org [static.igem.org]

- 4. Increased Mitochondrial Fatty Acid Oxidation Is Sufficient to Protect Skeletal Muscle Cells from Palmitate-induced Apoptosis - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Genetic inhibition of hepatic acetyl-CoA carboxylase activity increases liver fat and alters global protein acetylation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Video: Study of In Vivo Glucose Metabolism in High-fat Diet-fed Mice Using Oral Glucose Tolerance Test OGTT and Insulin Tolerance Test ITT [jove.com]
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